Boc-Met-Gly-OSu solution phase synthesis procedure

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Compound of Interest

Compound Name: *Boc-Met-Gly-OSu*

Cat. No.: *B12087724*

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Application Note: High-Fidelity Solution Phase Synthesis of **Boc-Met-Gly-OSu**

Introduction & Utility

This application note details the optimized solution-phase synthesis of **Boc-Met-Gly-OSu** (N-tert-Butoxycarbonyl-L-methionyl-glycine N-hydroxysuccinimide ester).

This compound represents a critical class of "active ester" dipeptides used frequently as:

- Model Substrates: For studying aminolysis rates in enzymatic or chemical ligation studies.
- Pre-activated Linkers: For conjugating the Met-Gly motif to proteins or amine-functionalized surfaces without the need for in situ activation reagents.
- Synthetic Intermediates: In the fragment condensation strategy of larger methionine-containing peptides.

Technical Challenge: The synthesis is complicated by the thioether moiety of Methionine (Met), which is highly susceptible to oxidation (to sulfoxide) and alkylation. Furthermore, the final

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active ester is moisture-sensitive. This protocol incorporates specific "defensive" steps to preserve the Met integrity and ensure high ester reactivity.

Strategic Planning & Chemical Logic

To ensure high purity and yield, we employ a linear 3-Step Strategy. While convergent approaches exist, the linear route allows for the purification of the free acid intermediate (Boc-Met-Gly-OH) prior to the final activation, ensuring the "OSu" ester is not contaminated with coupling byproducts.

Critical Control Points (CCPs):

- CCP 1: Met Oxidation Control. All solvents must be degassed. The thioether side chain of Met can oxidize to Met(O) (sulfoxide) in the presence of atmospheric oxygen and trace peroxides in ethers (THF/Dioxane).
- CCP 2: Racemization Suppression. Although Glycine is achiral, the activation of Boc-Met-OH in Step 1 puts the Met alpha-carbon at risk. We utilize HOBt (Hydroxybenzotriazole) as an additive to suppress oxazolone formation.
- CCP 3: DCU Removal. The final step uses DCC (Dicyclohexylcarbodiimide). The byproduct, dicyclohexylurea (DCU), is notoriously difficult to remove completely. We utilize cold THF filtration followed by crystallization to minimize urea contamination.

Workflow Visualization

The following diagram outlines the reaction pathway and key intermediates.

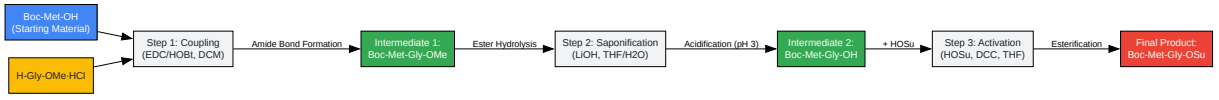

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Figure 1: Synthetic pathway for **Boc-Met-Gly-OSu** via the methyl ester intermediate.

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Detailed Experimental Protocols

Reagents & Materials Table

Reagent	MW (g/mol)	Equiv.[1][2][3]	Role
Boc-Met-OH	249.33	1.0	Starting Material
H-Gly-OMe·HCl	125.55	1.1	Amine Component
EDC·HCl	191.70	1.1	Coupling Agent (Water Soluble)
HOBt (anhydrous)	135.12	1.1	Racemization Suppressor
NMM (N-Methylmorpholine)	101.15	2.2	Base (Neutralization)
LiOH·H2O	41.96	2.0	Saponification Base
HOSu (N-Hydroxysuccinimide)	115.09	1.1	Active Ester Moiety
DCC	206.33	1.1	Coupling Agent (Step 3)

Step 1: Synthesis of Boc-Met-Gly-OMe

Objective: Form the peptide bond while preventing Met oxidation.

- Preparation: Purge all solvents (DCM) with nitrogen for 15 minutes prior to use.
- Dissolution: In a round-bottom flask under

  atmosphere, dissolve Boc-Met-OH (10 mmol, 2.49 g) and HOBt (11 mmol, 1.49 g) in dry DCM (50 mL).
- Activation: Cool the solution to 0°C (ice bath). Add EDC·HCl (11 mmol, 2.11 g) and stir for 15 minutes.
- Coupling: Add H-Gly-OMe·HCl (11 mmol, 1.38 g) followed by NMM (22 mmol, 2.42 mL).

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- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature (RT) and stir overnight under

  .

- Workup:
  - Dilute with DCM (50 mL).
  - Wash successively with: 10% Citric Acid (2x), Saturated

    (2x), and Brine (1x).
  - Note: Citric acid is preferred over HCl to ensure Boc stability.
  - Dry organic layer over

    , filter, and concentrate in vacuo.
- Result: Colorless oil or white solid. Yield typically >85%.

Step 2: Saponification to Boc-Met-Gly-OH

Objective: Hydrolyze the methyl ester without removing the Boc group or oxidizing the sulfur.

- Dissolution: Dissolve Boc-Met-Gly-OMe (from Step 1) in THF (30 mL).
- Hydrolysis: Cool to 0°C. Add a solution of LiOH·H2O (20 mmol) in water (10 mL) dropwise.
- Monitoring: Stir at 0°C–RT. Monitor by TLC (disappearance of ester spot). Reaction usually complete in 2–4 hours.
- Acidification (Critical):
  - Evaporate THF in vacuo at low temperature (<30°C).
  - Dilute the aqueous residue with water (20 mL).
  - Wash with Diethyl Ether (2x) to remove unreacted esters/impurities.

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- Cool the aqueous phase to 0°C and acidify carefully with 1M KHSO4 to pH 3.0.
- Caution: Do not use strong HCl; low pH (<1) can cleave the Boc group.

- Extraction: Extract the free acid immediately into EtOAc (3 x 50 mL). Dry over

  and concentrate.
- Result: Boc-Met-Gly-OH (White foam/solid).

Step 3: Activation to **Boc-Met-Gly-OSu**

Objective: Create the active NHS ester.

- Setup: Flame-dry a flask and cool under

  .
- Dissolution: Dissolve Boc-Met-Gly-OH (1.0 equiv) and HOSu (1.1 equiv) in anhydrous THF.
  - Why THF? DCU (urea byproduct) is insoluble in cold THF, aiding removal.
- Coupling: Cool to 0°C. Add DCC (1.1 equiv) dissolved in a minimum amount of THF dropwise.
- Reaction: Stir at 0°C for 2 hours, then store the flask in a refrigerator (4°C) overnight.
  - Mechanism:[4][5][6] The low temperature maximizes DCU precipitation.
- Purification:
  - Filtration: Filter the cold mixture through a sintered glass funnel (or Celite pad) to remove the precipitated DCU.
  - Concentration: Evaporate the filtrate to dryness.
  - Recrystallization: Dissolve the residue in a minimum amount of warm Isopropanol (IPA) or Ethyl Acetate, then add Hexane until turbid. Cool to -20°C to crystallize.
- Final Product: Filter the white crystals, wash with cold Hexane, and dry under high vacuum.

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Quality Control & Validation

To ensure the protocol was successful, verify the following parameters:

- TLC: Run in

  :MeOH:AcOH (90:8:2). The OSu ester should run higher (less polar) than the free acid. Stain with Ninhydrin (after Boc removal on plate) or Iodine.

- 1H NMR (DMSO-d6):
  - Look for the Succinimide singlet at ~2.81 ppm (4H).
  - Verify Boc group singlet at ~1.4 ppm (9H).
  - Verify Met S-Methyl singlet at ~2.0 ppm (3H).
  - Validation: Integration ratio of Succinimide:Met-Methyl should be 4:3.
- Melting Point: Compare with literature (typically sharp range if pure).
- Storage: Store at -20°C under Argon. Desiccate. Hydrolysis occurs rapidly in moist air.

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